Introduction: The N-hydroxy-benzamidine Scaffold

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Compound of Interest

Compound Name:	*3-Fluoro-N-hydroxy-benzamidine*
CAS No.:	*54872-79-6*
Cat. No.:	*B1334538*

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In the landscape of medicinal chemistry, the benzamidine moiety is a well-established pharmacophore, recognized as a reversible competitive inhibitor of trypsin, trypsin-like enzymes, and other serine proteases.[1] The introduction of a hydroxyl group to the amidine function, creating an N-hydroxy-benzamidine (or benzimidamide) structure, significantly alters its pharmacological profile. This modification shifts the primary target focus towards a critical family of signaling enzymes: the nitric oxide synthases (NOS).

3-Fluoro-N-hydroxy-benzamidine (CAS: 31703-04-5, Formula: $C_7H_6FNO_2$) is a representative member of this class.[2][3] The incorporation of a fluorine atom is a common strategy in modern drug design, often used to enhance metabolic stability, binding affinity, and membrane permeability.[4] While **3-Fluoro-N-hydroxy-benzamidine** itself is not extensively characterized in peer-reviewed literature, its structural features strongly suggest its primary utility is as a pharmacological tool and a building block for the development of selective NOS inhibitors. This guide will, therefore, explore its function through the well-understood lens of its parent class.

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The Primary Pharmacological Target: Nitric Oxide Synthases (NOS)

Nitric oxide (NO) is a ubiquitous signaling molecule involved in a vast array of physiological and pathological processes.[5] It is synthesized by three distinct isoforms of nitric oxide synthase:

- Neuronal NOS (nNOS or NOS1): Primarily found in neural tissue, it plays a key role in neurotransmission, synaptic plasticity, and central blood pressure regulation.[5] Overproduction of NO by nNOS is implicated in neurodegenerative diseases.[6]
- Endothelial NOS (eNOS or NOS3): Expressed in the vascular endothelium, eNOS-derived NO is critical for maintaining vascular tone (vasodilation), inhibiting platelet aggregation, and preventing leukocyte adhesion—acting as a key anti-atherosclerotic molecule.[5]
- Inducible NOS (iNOS or NOS2): Its expression is induced in various cells, particularly macrophages, in response to pro-inflammatory stimuli like cytokines and bacterial lipopolysaccharide (LPS).[7] iNOS produces large, sustained amounts of NO as part of the immune response, but its dysregulation contributes to septic shock and chronic inflammatory diseases.[7]

Given the diverse and sometimes opposing roles of the NOS isoforms, the development of isoform-selective inhibitors is a paramount goal in drug discovery to maximize therapeutic benefit while minimizing off-target effects.[8] For example, selective inhibition of nNOS is sought for neuroprotection, while selective iNOS inhibition is a key strategy for treating inflammatory conditions.[6][7]

Mechanism of Action: Mimicking the Natural Substrate

The catalytic activity of all NOS isoforms involves a two-step oxidation of the guanidino nitrogen of L-arginine, utilizing molecular oxygen and NADPH as co-substrates.[5] This process yields L-citrulline and nitric oxide.

Compounds containing an N-hydroxyguanidine or a related amidine function, such as **3-Fluoro-N-hydroxy-benzamidine**, are potent inhibitors because they act as competitive

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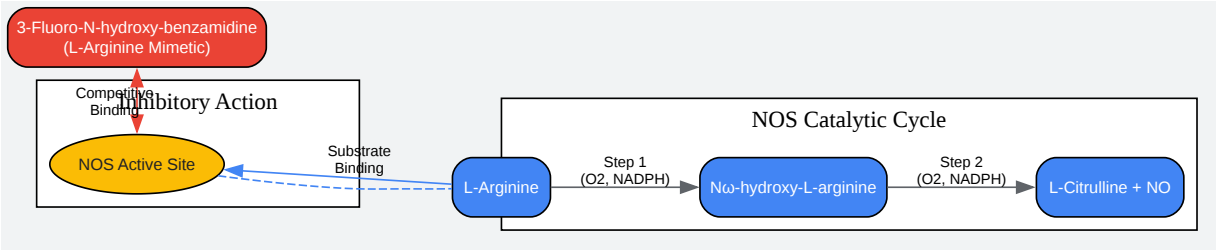
mimetics of the natural substrate, L-arginine.[9] The amidine core structurally resembles the guanidinium group of L-arginine, allowing it to bind to the enzyme's active site.

The proposed mechanism of inhibition is as follows:

- Active Site Recognition: The inhibitor, possessing the positively charged amidinium group, is electrostatically guided into the highly conserved, negatively charged active site of the NOS enzyme.
- Competitive Binding: The inhibitor directly competes with L-arginine for binding to key residues and the heme cofactor within the catalytic center.
- Enzyme Inactivation: By occupying the active site, the inhibitor prevents the binding and subsequent oxidation of L-arginine, thereby blocking the production of nitric oxide.

This competitive and reversible inhibition makes these compounds valuable tools for studying NOS-dependent signaling pathways.



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Caption: Competitive inhibition of the NOS catalytic cycle.

Quantitative Insights and Applications in Drug Discovery

While specific inhibitory constants for **3-Fluoro-N-hydroxy-benzamidine** are not publicly available, data from structurally related amidine compounds highlight the potential potency and

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selectivity of this chemical class. These compounds serve as crucial pharmacological probes to dissect the roles of different NOS isoforms in cellular and animal models of disease.

Table 1: Representative Amidine-Based NOS Inhibitors

Compound	Target Isoform(s)	Potency (IC_{50} / K_I)	Selectivity Profile	Reference
1H-Pyrazole-1-carboxamidine (PCA)	iNOS, eNOS, nNOS	IC_{50} ≈ 0.2 µM (all)	Non-selective	[9]
4-Methyl-PCA	iNOS preference	IC_{50} ≈ 2.4 µM (iNOS)	Shows preference for iNOS over eNOS/nNOS	[9]
Aminoguanidine	iNOS preference	IC_{50} ≈ 2.1 µM (iNOS)	Preferential for iNOS	[10]
N-nitro-L-arginine (L-NA)	nNOS	K_i ≈ 15 nM (nNOS)	Potent nNOS inhibitor	[6]
Compound 17 (Peptidomimetic)	nNOS	K_i = 50 nM (nNOS)	>2100-fold vs eNOS; 70-fold vs iNOS	[8]

This table illustrates the range of potencies and selectivities achievable with amidine-based scaffolds. The fluorinated structure of **3-Fluoro-N-hydroxy-benzamidine** suggests it could be engineered for enhanced potency and isoform selectivity.

Experimental Protocol: In Vitro NOS Inhibition Assay

To assess the inhibitory potential of compounds like **3-Fluoro-N-hydroxy-benzamidine**, a robust and validated in vitro assay is essential. The hemoglobin capture assay is a widely used method that measures the formation of the methemoglobin-nitrosyl complex, which can be monitored spectrophotometrically.

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Objective: To determine the IC_{50} value of a test compound against a purified NOS isoform.

Materials:

- Purified recombinant nNOS, eNOS, or iNOS enzyme.
- Assay Buffer: 100 mM HEPES, pH 7.4.
- Substrate/Cofactor Mix: L-arginine (e.g., 10 µM final concentration), NADPH, $CaCl_2$, Calmodulin (for nNOS/eNOS), and Tetrahydrobiopterin (H_4B).
- Hemoglobin Solution: Oxyhemoglobin in assay buffer.
- Test Compound: **3-Fluoro-N-hydroxy-benzamidine**, serially diluted in a suitable solvent (e.g., DMSO) and then in assay buffer.
- 96-well microplate and a UV-Vis spectrophotometer.

Methodology:

- Compound Preparation: Prepare a serial dilution of the test compound. A typical starting concentration range for screening is 1 nM to 100 µM.
- Reaction Setup: In each well of the microplate, add the assay buffer, substrate/cofactor mix, hemoglobin solution, and the desired concentration of the test compound. Include "no inhibitor" controls and "no enzyme" blanks.
- Pre-incubation: Equilibrate the plate at room temperature for 5 minutes.
- Initiation: Initiate the enzymatic reaction by adding the purified NOS enzyme to each well.
- Kinetic Measurement: Immediately place the plate in the spectrophotometer and monitor the increase in absorbance at 401 nm over a period of 60-120 seconds. This wavelength corresponds to the formation of the NO-hemoglobin complex.
- Data Analysis:
  - Calculate the initial rate of reaction (V_0) for each inhibitor concentration.

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- Normalize the rates relative to the "no inhibitor" control (100% activity).
- Plot the percentage of inhibition versus the logarithm of the inhibitor concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value, which is the concentration of the inhibitor required to reduce enzyme activity by 50%.

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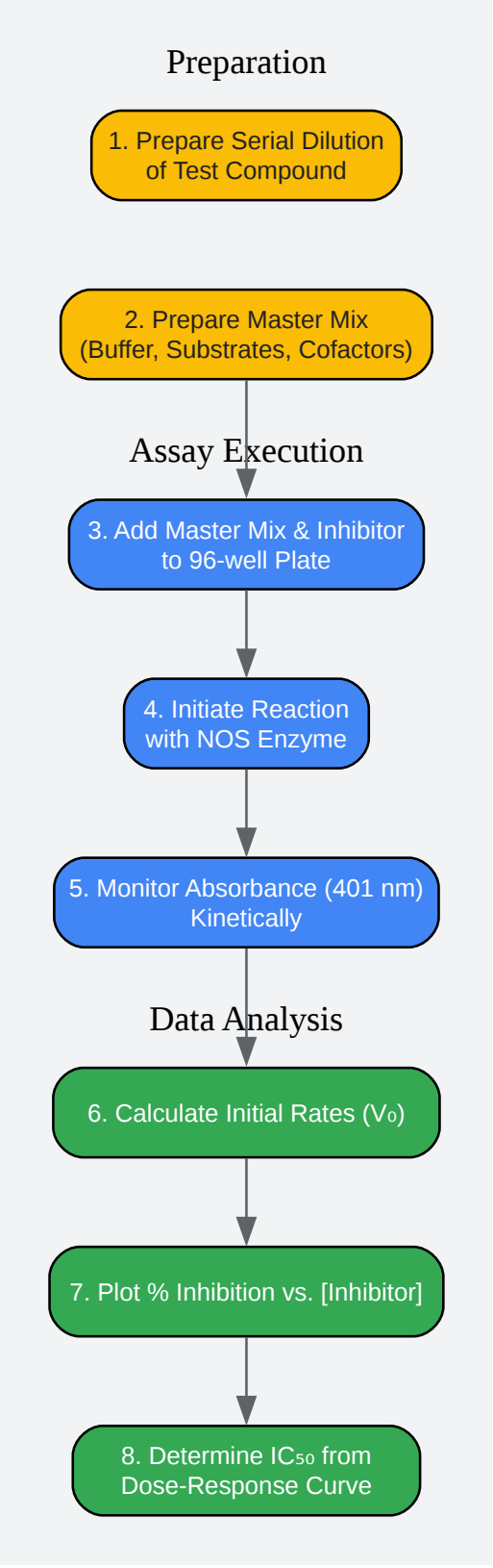

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Caption: Workflow for an in vitro NOS hemoglobin capture assay.

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Conclusion and Future Perspectives

3-Fluoro-N-hydroxy-benzamidine represents a valuable chemical entity within the broader class of amidine-based NOS inhibitors. Its structure is primed for interaction with the L-arginine binding site of nitric oxide synthases. While this specific molecule requires further biological characterization, the principles outlined in this guide provide a robust framework for its evaluation and application. As a research tool, it can be used to probe NOS-dependent pathways. As a scaffold in medicinal chemistry, it holds potential for the development of next-generation, isoform-selective inhibitors for treating a spectrum of human diseases, from neurodegeneration to chronic inflammation. The strategic placement of the fluorine atom provides a key vector for optimizing the pharmacokinetic and pharmacodynamic properties of future drug candidates derived from this promising scaffold.

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